

Technical Support Center: Stabilizing p-Methoxyphenyl Butyrate

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Compound of Interest

Compound Name: (4-methoxyphenyl) butanoate

CAS No.: 14617-95-9

Cat. No.: B076007

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Welcome to the technical support center for p-methoxyphenyl butyrate. This guide is designed for researchers, scientists, and drug development professionals to address a critical challenge encountered during its use: spontaneous hydrolysis. Uncontrolled hydrolysis can compromise experimental results by altering the concentration of the active compound and producing confounding byproducts, p-methoxyphenol and butyric acid. This document provides in-depth, field-proven insights and actionable protocols to ensure the stability and integrity of your p-methoxyphenyl butyrate throughout its lifecycle in your lab.

Frequently Asked Questions (FAQs)

This section directly addresses the most common issues and questions regarding the stability of p-methoxyphenyl butyrate.

Q1: What is p-methoxyphenyl butyrate hydrolysis and why does it happen?

A1: Hydrolysis is a chemical reaction in which a water molecule breaks down another compound.^[1] In the case of p-methoxyphenyl butyrate, the ester bond is cleaved, yielding p-methoxyphenol and butyric acid. This reaction, depicted below, is the reverse of the

esterification process used to create the ester.[2] While this can occur slowly with just water, the process is significantly accelerated by the presence of acid or base catalysts.[3][4] Spontaneous hydrolysis refers to this degradation under typical experimental or storage conditions, often due to trace amounts of acidic or basic impurities or exposure to non-neutral aqueous environments.

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